

Synthesis of 2-Hydroxy Nevirapine: A Detailed Laboratory Protocol

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Compound of Interest

Compound Name: 2-Hydroxy Nevirapine

CAS No.: 254889-31-1

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This document provides a comprehensive protocol for the laboratory synthesis of **2-hydroxy nevirapine**, a principal oxidative metabolite of the non-nucleoside reverse transcriptase inhibitor (NNRTI), nevirapine. The synthesis is based on the method described by Antunes et al. in Organic & Biomolecular Chemistry, 2011.[1] This protocol details a two-step process involving the formation of a 2-acetoxy intermediate, followed by basic hydrolysis to yield the final product.

Introduction

Nevirapine is a cornerstone of antiretroviral therapy for HIV-1. Understanding its metabolism is crucial for optimizing its therapeutic efficacy and mitigating adverse effects. **2-Hydroxy nevirapine** is a significant metabolite formed in vivo through the action of cytochrome P450 enzymes.[2] The availability of a reliable synthetic route to this metabolite is essential for a range of research applications, including metabolism studies, toxicological assessments, and the development of analytical standards. This protocol provides a detailed, step-by-step guide

for the chemical synthesis of **2-hydroxy nevirapine**, enabling researchers to produce this key compound in a laboratory setting.

Experimental Protocols

The synthesis of **2-hydroxy nevirapine** is achieved in two main stages:

- Synthesis of 2-Acetoxy Nevirapine: Treatment of nevirapine with silver acetate and iodine in glacial acetic acid.
- Hydrolysis to **2-Hydroxy Nevirapine**: Basic hydrolysis of the 2-acetoxy intermediate.

Materials and Reagents

- Nevirapine
- Silver acetate (AgOAc)
- Iodine (I₂)
- Glacial acetic acid
- Dichloromethane (CH₂Cl₂)
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Anhydrous sodium sulfate (Na₂SO₄)
- Methanol (MeOH)
- Potassium carbonate (K₂CO₃)
- Silica gel for column chromatography

Step 1: Synthesis of 2-Acetoxy Nevirapine

This step involves the introduction of an acetoxy group at the 2-position of the nevirapine molecule.

Procedure:

- To a solution of nevirapine (1.0 g, 3.75 mmol) in glacial acetic acid (50 mL), add silver acetate (0.75 g, 4.50 mmol).
- Stir the suspension at room temperature for 30 minutes.
- Add iodine (1.14 g, 4.50 mmol) in one portion.
- Heat the reaction mixture to 80°C and stir for 24 hours.
- After cooling to room temperature, filter the reaction mixture to remove insoluble salts.
- Evaporate the filtrate under reduced pressure.
- Dissolve the residue in dichloromethane (100 mL) and wash successively with saturated aqueous sodium thiosulfate (2 x 50 mL) and saturated aqueous sodium bicarbonate (2 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford 2-acetoxy nevirapine.

Step 2: Hydrolysis to 2-Hydroxy Nevirapine

The acetoxy group of the intermediate is hydrolyzed under basic conditions to yield the final product.

Procedure:

- Dissolve the purified 2-acetoxy nevirapine (from Step 1) in methanol (30 mL).
- Add potassium carbonate (a slight excess, e.g., 1.5 equivalents) to the solution.

- Stir the mixture at room temperature for 4 hours.
- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Neutralize the reaction mixture with a dilute acid (e.g., 1 M HCl) and extract with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield pure **2-hydroxy nevirapine**.

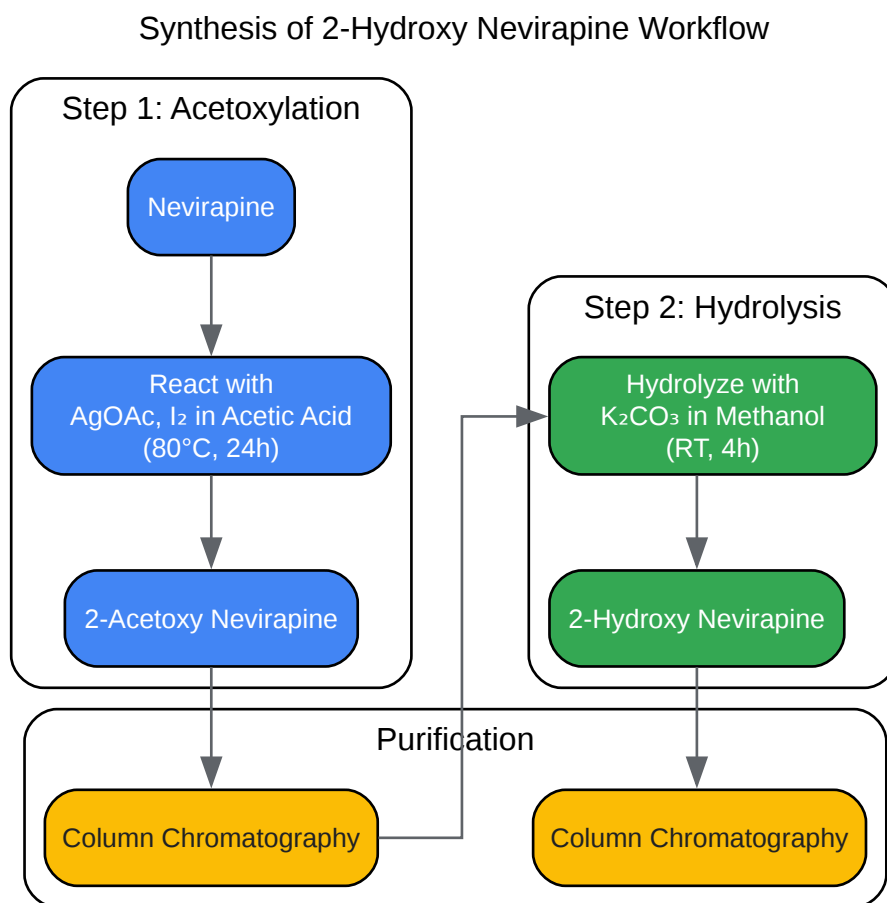
Data Presentation

The following table summarizes the key quantitative data for the synthesis of **2-hydroxy nevirapine**.

Parameter	Value
Starting Material	Nevirapine
Final Product	2-Hydroxy Nevirapine
Molecular Formula	C ₁₅ H ₁₄ N ₄ O ₂
Molecular Weight	282.29 g/mol
Typical Yield	Not explicitly stated in snippets, dependent on optimization
Purity	>95% after chromatography
¹ H NMR	Consistent with the structure of 2-hydroxy nevirapine
Mass Spectrometry	m/z corresponding to [M+H] ⁺

Mandatory Visualization

The following diagram illustrates the workflow for the synthesis of **2-hydroxy nevirapine**.



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Caption: Workflow for the two-step synthesis of **2-hydroxy nevirapine**.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [2. Quantifying the Metabolic Activation of Nevirapine in Patients by Integrated Applications of NMR and Mass Spectrometries - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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